

# Decanal molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Decanal

Cat. No.: B7768071

[Get Quote](#)

An In-depth Technical Guide to the Molecular Structure and Formula of **Decanal**

## Introduction

**Decanal** (C<sub>10</sub>H<sub>20</sub>O) is a saturated fatty aldehyde composed of a ten-carbon chain with a terminal aldehyde functional group.[1][2] Also known by synonyms such as caprinaldehyde, n-decyl aldehyde, and aldehyde C-10, it is a naturally occurring organic compound found in various essential oils, most notably citrus.[1][3][4] **Decanal** is a colorless to light yellow liquid recognized for its characteristic sweet, citrus-like aroma.[4][5] This property makes it a valuable ingredient in the fragrance, flavor, and cosmetics industries.[5][6] Beyond its sensory applications, **decanal** serves as an intermediate in organic synthesis and has been investigated for its biological activities, including antifungal and antibacterial properties.[5][7] This document provides a comprehensive overview of its molecular structure, chemical properties, synthesis, and biological significance.

## Molecular Structure and Formula

**Decanal** is an aliphatic aldehyde with the chemical formula C<sub>10</sub>H<sub>20</sub>O.[1] Its structure consists of a nine-carbon alkyl chain attached to a formyl group (–CHO). The IUPAC name for this compound is **decanal**.[1]

- Chemical Formula: C<sub>10</sub>H<sub>20</sub>O[1]
- IUPAC Name: **decanal**[1]
- SMILES: CCCCCCCCCC=O[1]

- InChI Key: KSMVZQYAVGTKIV-UHFFFAOYSA-N[1]

Below is a two-dimensional representation of the **decanal** molecular structure.

Figure 1: 2D Molecular Structure of **Decanal**

## Physicochemical Properties

**Decanal** is a very hydrophobic molecule, practically insoluble in water, and relatively neutral.[3][4] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	156.27 g/mol	[1][5]
Appearance	Colorless to light yellow liquid	[4][5]
Density	0.83 g/mL at 20 °C	[4][5]
Boiling Point	207-209 °C	[4][5]
Melting Point	-5 to -4 °C	[5]
Water Solubility	0.0077 g/L	[3]
Refractive Index	n <sub>20/D</sub> 1.426 - 1.430	[5]
LogP (Octanol/Water)	3.43 - 4.44	[3]

## Experimental Protocols

### Synthesis of Decanal via Oxidation of 1-Decanol

A common and effective method for preparing **decanal** is the oxidation of its corresponding primary alcohol, 1-decanol.[6] The Collins reagent, a complex of chromium(VI) oxide with pyridine in dichloromethane, is a suitable oxidizing agent for this conversion, minimizing over-oxidation to the carboxylic acid.

Materials:

- 1-Decanol

- Chromium trioxide ( $\text{CrO}_3$ )
- Pyridine
- Anhydrous dichloromethane (DCM)
- Diethyl ether
- Silica gel
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Standard laboratory glassware for organic synthesis (round-bottom flask, dropping funnel, condenser)

Procedure:

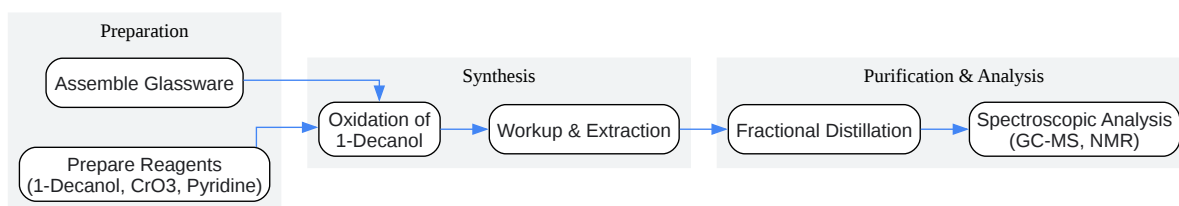
- **Reagent Preparation (Collins Reagent):** In a flame-dried, two-liter, three-necked flask equipped with a mechanical stirrer and a condenser, add pyridine (94.9 g, 1.2 mol) to anhydrous dichloromethane (1.2 L). Carefully add chromium trioxide (60.0 g, 0.6 mol) to the stirred solution. The mixture should be stirred for approximately 30 minutes at room temperature to ensure the complete formation of the  $\text{CrO}_3$ -pyridine complex.
- **Oxidation:** To the prepared Collins reagent, add a solution of 1-decanol (15.8 g, 0.1 mol) in a small amount of dichloromethane dropwise. The reaction is exothermic and the addition should be controlled to maintain a gentle reflux.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to confirm the consumption of the starting alcohol.
- **Work-up:** Once the reaction is complete, the reaction mixture is decanted from the black, tarry residue. The residue is washed several times with diethyl ether. The combined organic solutions are then washed successively with 5% aqueous sodium hydroxide, 5% aqueous hydrochloric acid, 5% aqueous sodium bicarbonate, and finally with brine.

- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The crude **decanal** is then purified by fractional distillation under reduced pressure to yield the final product.

## Product Analysis

The identity and purity of the synthesized **decanal** can be confirmed using standard analytical techniques:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is used to determine the purity of the sample and confirm its molecular weight. The mass spectrum of **decanal** will show a molecular ion peak ( $M^+$ ) corresponding to its molecular weight (156.27 g/mol ).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the molecular structure. The  $^1\text{H}$  NMR spectrum of **decanal** will exhibit a characteristic signal for the aldehydic proton around 9.7 ppm, a triplet for the terminal methyl group protons, and multiplets for the methylene protons of the long alkyl chain.



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for **decanal** synthesis and analysis.

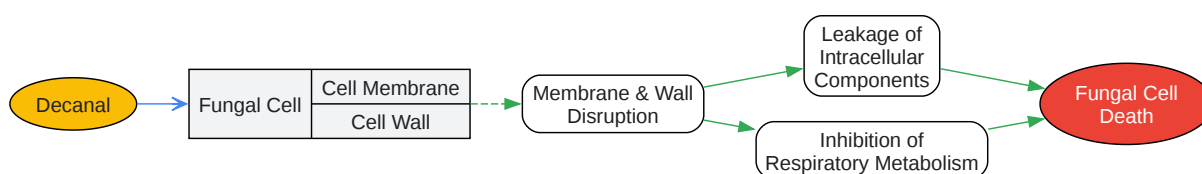
## Biological and Pharmacological Significance

**Decanal** is a naturally occurring compound found in a variety of plants, including citrus fruits, coriander, and buckwheat.[2][3][4] It plays a significant role as a fragrance and flavoring agent

in the food and cosmetic industries.[4] In addition to its sensory properties, **decanal** has demonstrated notable biological activities.

Research has shown that **decanal** possesses antifungal and antibacterial properties.[7][8] For instance, it has been shown to inhibit the mycelial growth and spore germination of fungi like *Aspergillus flavus*. [7] The proposed mechanism for its antifungal action involves the disruption of the cell wall and membrane integrity, leading to a decrease in total lipid content and inhibition of respiratory metabolism within the fungal cells.[7] Its antibacterial effects have been observed against pathogens such as *Escherichia coli* and *Staphylococcus aureus*. [8]

**Decanal** is also a component of some insect pheromones and is studied in the context of crop protection.[8] In humans, **decanal** has been associated with several diseases and metabolic disorders, and it can be a potential biomarker for the consumption of certain foods.[3][9]



[Click to download full resolution via product page](#)

Figure 3: Proposed antifungal mechanism of action for **decanal**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Decanal | C<sub>10</sub>H<sub>20</sub>O | CID 8175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Decanal - Wikipedia [en.wikipedia.org]
- 3. Showing Compound Decanal (FDB012768) - FooDB [foodb.ca]

- 4. DECANAL - Ataman Kimya [atamanchemicals.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Decanal [chemeurope.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Human Metabolome Database: Showing metabocard for Decanal (HMDB0011623) [hmdb.ca]
- To cite this document: BenchChem. [Decanal molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7768071#decanal-molecular-structure-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)